

Application Notes and Protocols: Triclosan-13C12 Solution

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Compound of Interest

Compound Name: *Triclosan-13C12*

Cat. No.: *B15555254*

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Introduction

Triclosan, a broad-spectrum antimicrobial agent, is utilized in a wide array of consumer products and clinical settings.^[1] Its isotopically labeled form, **Triclosan-13C12**, serves as an invaluable internal standard for analytical methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), enabling precise quantification in complex matrices. This document provides detailed protocols for the preparation, handling, and storage of **Triclosan-13C12** solutions to ensure experimental accuracy and laboratory safety.

Physicochemical Properties and Solubility Data

While specific data for **Triclosan-13C12** is not extensively published, the physicochemical properties are considered to be nearly identical to that of unlabeled Triclosan.

Table 1: Physicochemical Properties of Triclosan

Property	Value
Molecular Formula	C ₁₂ H ₇ Cl ₃ O ₂
Appearance	White to off-white crystalline solid
Molecular Weight	~289.5 g/mol (unlabeled)
Melting Point	55-57 °C
Storage Temperature	Room temperature
Stability (Solid)	≥ 4 years[2]

Table 2: Solubility of Triclosan in Various Solvents

Solvent	Solubility	Reference
Ethanol	~30 mg/mL	[2]
Dimethyl Sulfoxide (DMSO)	~30 mg/mL	[2]
Dimethylformamide (DMF)	~30 mg/mL	[2]
Acetone	>100 g/100g	[3]
Ethyl Acetate	High	[4][5]
Acetonitrile	High	[4][5]
Methanol	High	[4][5]
Cyclohexane	Low	[4][5]
Water	Sparingly soluble	[1]
Aqueous Buffers	Sparingly soluble	[2]

Note: The solubility of **Triclosan-13C12** is expected to be very similar to unlabeled Triclosan. However, it is recommended to perform a small-scale solubility test before preparing a stock solution.

Experimental Protocols

Preparation of a Triclosan-13C12 Stock Solution (from solid)

This protocol outlines the steps to prepare a 1 mg/mL stock solution of **Triclosan-13C12** in a suitable organic solvent.

Materials:

- **Triclosan-13C12** (solid)
- High-purity solvent (e.g., ethanol, methanol, acetone, or dimethyl sulfoxide)
- Analytical balance
- Volumetric flask (Class A)
- Pipettes (calibrated)
- Spatula
- Weighing paper
- Vortex mixer or sonicator
- Amber glass vial with a PTFE-lined cap for storage

Procedure:

- **Safety Precautions:** Before handling, consult the Safety Data Sheet (SDS) for **Triclosan-13C12**.^[6]^[7] Handle the solid compound in a well-ventilated area or a chemical fume hood.^[8] Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.^[8]
- **Weighing:** Accurately weigh the desired amount of **Triclosan-13C12** solid using an analytical balance. For a 10 mL of a 1 mg/mL solution, weigh 10 mg.
- **Dissolution:** Carefully transfer the weighed solid into a 10 mL volumetric flask. Add a small amount of the chosen solvent (e.g., 5-7 mL of ethanol) to dissolve the solid.

- **Mixing:** Gently swirl the flask to dissolve the solid. If necessary, use a vortex mixer or sonicator to ensure complete dissolution.
- **Bringing to Volume:** Once the solid is completely dissolved, add the solvent to the volumetric flask until the meniscus reaches the calibration mark.
- **Homogenization:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Storage:** Transfer the stock solution to a clean, labeled amber glass vial with a PTFE-lined cap. Store the solution under the recommended conditions (see Section 4).

Preparation of Working Solutions

Working solutions can be prepared by diluting the stock solution to the desired concentration using the appropriate solvent.

Example: To prepare a 10 µg/mL working solution from a 1 mg/mL stock solution:

- Pipette 100 µL of the 1 mg/mL stock solution into a 10 mL volumetric flask.
- Add the diluent solvent to the flask up to the calibration mark.
- Cap the flask and invert it several times to ensure thorough mixing.

Handling and Storage

Handling:

- Always handle **Triclosan-13C12** and its solutions in a well-ventilated area.[\[8\]](#)
- Avoid contact with skin and eyes.[\[7\]](#) In case of contact, rinse the affected area with copious amounts of water.[\[8\]](#)
- Avoid inhalation of the powder.[\[9\]](#)
- Use appropriate PPE, including chemical-resistant gloves, safety glasses, and a lab coat.[\[8\]](#)

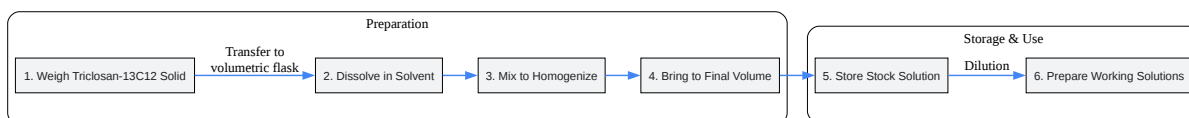
Storage:

- Store the solid **Triclosan-13C12** in a tightly sealed container in a dry, well-ventilated place at room temperature.[8]
- Stock solutions should be stored in amber glass vials with PTFE-lined caps to protect them from light.
- While organic stock solutions are generally stable, it is good practice to store them at 2-8 °C for short-term use and at -20 °C for long-term storage to minimize solvent evaporation and potential degradation.
- Aqueous solutions of Triclosan are not recommended for storage for more than one day.[2]

Waste Disposal:

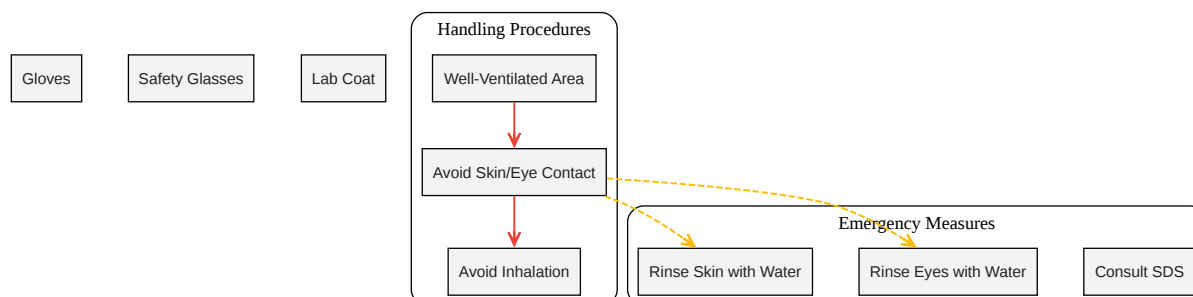
- Dispose of all waste materials, including empty containers and unused solutions, in accordance with local, state, and federal regulations.[8] Triclosan is known to be persistent in the environment and toxic to aquatic organisms.[1][9]

Visualizations



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Caption: Workflow for **Triclosan-13C12** Solution Preparation.



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Caption: Safety and Handling Precautions for **Triclosan-13C12**.

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